

Commercial suppliers and purchasing of Ethyl 2-bromo-5-(trifluoromethyl)benzoate

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Compound of Interest

Compound Name: Ethyl 2-bromo-5-(trifluoromethyl)benzoate

Cat. No.: B1420970

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An In-Depth Technical Guide to the Procurement and Application of **Ethyl 2-bromo-5-(trifluoromethyl)benzoate** for Researchers and Drug Development Professionals

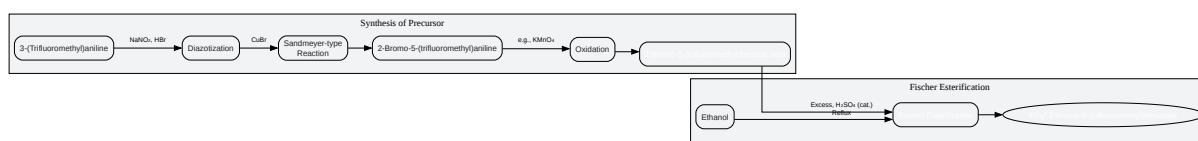
Introduction

Ethyl 2-bromo-5-(trifluoromethyl)benzoate is a key building block in the synthesis of a variety of pharmacologically active molecules and agrochemicals. Its unique substitution pattern, featuring a bromine atom ortho to the ester and a trifluoromethyl group meta to the ester, provides multiple reaction sites for further chemical transformations. This guide offers a comprehensive overview of the synthesis, purification, characterization, and safe handling of this important chemical intermediate, as well as a practical guide to its commercial procurement.

Synthesis of Ethyl 2-bromo-5-(trifluoromethyl)benzoate

The most common and practical laboratory-scale synthesis of **Ethyl 2-bromo-5-(trifluoromethyl)benzoate** is achieved through the Fischer esterification of 2-bromo-5-(trifluoromethyl)benzoic acid with ethanol in the presence of an acid catalyst. The precursor, 2-bromo-5-(trifluoromethyl)benzoic acid, can be synthesized from commercially available starting materials such as 3-(trifluoromethyl)aniline.

Proposed Synthetic Workflow



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